

Spectroscopic Characterization of 9,10-Bis(bromomethyl)phenanthrene: A Predictive and Methodological Guide

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Compound of Interest

Compound Name:	9,10-Bis(bromomethyl)phenanthrene
CAS No.:	57743-47-2
Cat. No.:	B8726607

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This technical guide provides a comprehensive overview of the anticipated spectroscopic data for **9,10-Bis(bromomethyl)phenanthrene**, a molecule with significant potential in materials science and organic synthesis. Given the current scarcity of publicly available experimental spectra for this specific compound, this document serves as a predictive guide for researchers, scientists, and drug development professionals. By leveraging established spectroscopic principles and data from analogous structures, we will forecast the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Furthermore, this guide outlines detailed, field-proven methodologies for the acquisition of this critical analytical data.

Introduction: The Structural Significance of 9,10-Bis(bromomethyl)phenanthrene

9,10-Bis(bromomethyl)phenanthrene belongs to the family of polycyclic aromatic hydrocarbons (PAHs), a class of molecules extensively studied for their unique electronic and photophysical properties. The phenanthrene core provides a rigid, planar, and electron-rich

scaffold. The introduction of two bromomethyl groups at the 9 and 10 positions transforms the inert aromatic system into a highly versatile bifunctional electrophile. These reactive sites are amenable to a wide array of nucleophilic substitution reactions, making this compound a valuable building block for the synthesis of more complex molecular architectures, including macrocycles, polymers, and novel ligands for catalysis.

Accurate spectroscopic characterization is paramount to confirm the identity and purity of **9,10-Bis(bromomethyl)phenanthrene** after its synthesis. Each spectroscopic technique provides a unique piece of the structural puzzle, and a combined analysis offers a definitive chemical fingerprint.

Predicted Spectroscopic Data and Interpretation

The following sections detail the predicted spectroscopic signatures for **9,10-Bis(bromomethyl)phenanthrene**. These predictions are grounded in the analysis of the parent phenanthrene molecule and the well-documented spectroscopic behavior of benzylic bromides.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **9,10-Bis(bromomethyl)phenanthrene**, both ^1H and ^{13}C NMR will provide invaluable information about the molecular framework.

^1H NMR Spectroscopy: Probing the Proton Environments

The ^1H NMR spectrum of **9,10-Bis(bromomethyl)phenanthrene** is expected to be characterized by two main regions: the aromatic region, corresponding to the protons on the phenanthrene core, and the aliphatic region, corresponding to the protons of the two bromomethyl groups.

- **Aromatic Protons (δ 7.5-8.8 ppm):** The phenanthrene core has eight aromatic protons. Due to the symmetry of the 9,10-disubstituted phenanthrene, we anticipate a simplified pattern compared to unsubstituted phenanthrene. The protons at positions 4 and 5 are expected to be the most deshielded due to the bay region steric hindrance and will likely appear as a multiplet at the lowest field. The remaining protons at positions 1, 2, 3, 6, 7, and 8 will exhibit

complex splitting patterns (doublets and triplets of doublets) characteristic of the phenanthrene system.

- **Benzylic Protons (-CH₂Br, δ ~4.5-5.0 ppm):** The protons of the bromomethyl groups are expected to appear as a sharp singlet significantly downfield from typical aliphatic protons. This downfield shift is due to the deshielding effect of the adjacent aromatic ring and the electronegative bromine atom. The integration of this peak should correspond to four protons. The appearance as a singlet is expected due to the free rotation around the C-C single bond and the absence of adjacent protons for coupling.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The proton-decoupled ¹³C NMR spectrum will reveal the number of chemically non-equivalent carbon atoms in the molecule.

- **Aromatic Carbons (δ 120-140 ppm):** The phenanthrene core contains 14 carbon atoms. Due to symmetry, we expect to see fewer than 14 signals. The quaternary carbons at positions 9 and 10, to which the bromomethyl groups are attached, will likely appear in the range of 130-135 ppm. The other aromatic carbons will resonate in the typical range for PAHs.
- **Benzylic Carbon (-CH₂Br, δ ~30-35 ppm):** The carbon atom of the bromomethyl group is expected to appear in the aliphatic region, with a characteristic chemical shift influenced by the attached bromine atom.

Predicted ¹ H NMR Data	
Chemical Shift (δ , ppm)	Assignment
~7.5 - 8.8	Aromatic protons (8H, multiplets)
~4.5 - 5.0	Bromomethyl protons (-CH ₂ Br, 4H, s)

Predicted ^{13}C NMR Data

Chemical Shift (δ , ppm)	Assignment
~120 - 140	Aromatic carbons
~30 - 35	Bromomethyl carbon ($-\text{CH}_2\text{Br}$)

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **9,10-Bis(bromomethyl)phenanthrene** is expected to be dominated by absorptions from the aromatic ring and the C-Br bonds.

- Aromatic C-H Stretch ($3100\text{-}3000\text{ cm}^{-1}$): This region will show sharp, medium-intensity peaks corresponding to the stretching vibrations of the C-H bonds on the phenanthrene ring.
- Aromatic C=C Stretch ($1600\text{-}1450\text{ cm}^{-1}$): A series of sharp bands of varying intensity will be observed in this region, characteristic of the carbon-carbon double bond stretching within the aromatic system.
- C-H Bending Vibrations ($900\text{-}675\text{ cm}^{-1}$): The out-of-plane ("oop") C-H bending vibrations of the aromatic protons will give rise to strong absorptions in the fingerprint region, which can sometimes be indicative of the substitution pattern.
- C-Br Stretch ($690\text{-}515\text{ cm}^{-1}$): A medium to strong intensity band in this lower wavenumber region is characteristic of the carbon-bromine stretching vibration.^{[1][2]} The presence of this band would be a key indicator of the successful incorporation of the bromine atoms.
- $-\text{CH}_2-$ Wagging ($1300\text{-}1150\text{ cm}^{-1}$): A wagging vibration of the methylene group adjacent to the bromine atom may also be observed.^{[1][2]}

Predicted IR Absorption Data

Wavenumber (cm ⁻¹)	Assignment
3100-3000	Aromatic C-H stretch
1600-1450	Aromatic C=C stretch
900-675	Aromatic C-H out-of-plane bend
690-515	C-Br stretch
1300-1150	-CH ₂ - wag

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound. For **9,10-Bis(bromomethyl)phenanthrene** (C₁₆H₁₂Br₂), the mass spectrum is expected to show a characteristic isotopic pattern for a molecule containing two bromine atoms.

- **Molecular Ion Peak (M⁺):** The molecular ion peak will be observed at a mass-to-charge ratio (m/z) corresponding to the molecular weight of the compound. A key feature will be the isotopic pattern arising from the two naturally occurring isotopes of bromine, ⁷⁹Br and ⁸¹Br, which have nearly equal abundance. This will result in a characteristic triplet of peaks for the molecular ion:
 - [M]⁺ at m/z corresponding to (C₁₆H₁₂⁷⁹Br₂)
 - [M+2]⁺ at m/z corresponding to (C₁₆H₁₂⁷⁹Br⁸¹Br)
 - [M+4]⁺ at m/z corresponding to (C₁₆H₁₂⁸¹Br₂) The relative intensities of these peaks will be approximately 1:2:1.
- **Fragmentation Pattern:** Common fragmentation pathways would involve the loss of a bromine atom (-Br) or a bromomethyl radical (-CH₂Br), leading to significant fragment ions. The tropylium ion (C₇H₇⁺) at m/z 91 is a common fragment in the mass spectra of compounds containing a benzyl group and might be observed here as well from the cleavage of a bromomethyl group followed by rearrangement.

Predicted Mass Spectrometry Data	
m/z	Assignment and Notes
$[M]^+$, $[M+2]^+$, $[M+4]^+$	Molecular ion peak cluster, showing a characteristic 1:2:1 intensity ratio due to the presence of two bromine atoms.
$[M-Br]^+$	Loss of a bromine atom. This will also exhibit an isotopic pattern for the remaining bromine atom ($[M-Br]^+$ and $[M-Br+2]^+$ with a ~1:1 ratio).
$[M-CH_2Br]^+$	Loss of a bromomethyl group. This will also exhibit an isotopic pattern for the remaining bromine atom ($[M-CH_2Br]^+$ and $[M-CH_2Br+2]^+$ with a ~1:1 ratio).

Experimental Protocols

The following are generalized yet robust protocols for the acquisition of the spectroscopic data discussed above. These methodologies are designed to be self-validating, ensuring high-quality and reproducible results.

Sample Preparation

A crucial first step for all spectroscopic techniques is ensuring the sample is of high purity. Purification of the synthesized **9,10-Bis(bromomethyl)phenanthrene**, for instance by recrystallization or column chromatography, is essential to avoid interferences in the spectra.

NMR Spectroscopy Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in a standard 5 mm NMR tube. The choice of solvent is critical; it must dissolve the compound and should not have signals that overlap with the analyte's signals.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.

- Data Acquisition:
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve maximum homogeneity.
 - Acquire a standard ^1H NMR spectrum.
 - For ^{13}C NMR, a larger number of scans will be necessary due to the low natural abundance of ^{13}C .
- Data Processing:
 - Apply Fourier transformation to the free induction decay (FID).
 - Phase and baseline correct the spectrum.
 - Reference the chemical shifts to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy Acquisition

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Ensure good contact between the sample and the crystal by applying pressure.
- Instrumentation: A Fourier-transform infrared (FT-IR) spectrometer is the standard instrument for this analysis.
- Data Acquisition:
 - Collect a background spectrum of the empty ATR setup.
 - Collect the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background.
- Data Processing: Identify the key absorption bands and their corresponding wavenumbers.

Mass Spectrometry Acquisition

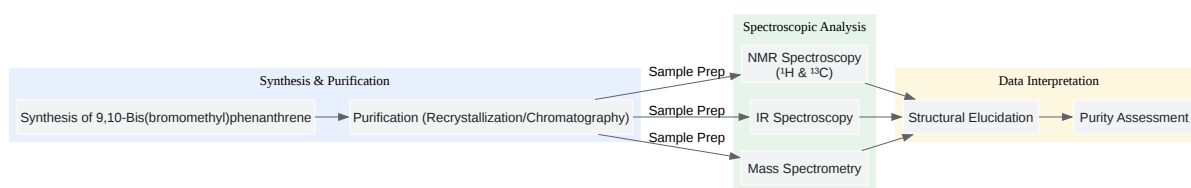
- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable volatile solvent like methanol or acetonitrile.
- Instrumentation: A mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI) and mass analyzer (e.g., Quadrupole, Time-of-Flight - TOF).
- Data Acquisition:
 - Introduce the sample into the ion source.
 - Acquire the mass spectrum over a suitable m/z range.
- Data Processing: Analyze the resulting spectrum for the molecular ion cluster and characteristic fragment ions.

Visualizations

Molecular Structure of 9,10-Bis(bromomethyl)phenanthrene

Caption: Molecular structure of **9,10-Bis(bromomethyl)phenanthrene**.

Spectroscopic Analysis Workflow



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